

Analytical methods for Dimethyl 5-nitroisophthalate characterization

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Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

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A Comprehensive Guide to the Analytical Characterization of **Dimethyl 5-nitroisophthalate**

For researchers, scientists, and professionals in drug development, the thorough characterization of chemical intermediates is a critical step in ensuring the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). **Dimethyl 5-nitroisophthalate**, a key building block in the synthesis of various pharmaceuticals, including non-ionic X-ray contrast media like Iopamidol and Iohexol, requires a multi-faceted analytical approach for its complete characterization.^{[1][2]} This guide provides a comparative overview of the essential analytical techniques used to identify and assess the purity of **Dimethyl 5-nitroisophthalate**, complete with experimental data and detailed protocols.

Comparison of Analytical Methods

A variety of analytical methods are employed to elucidate the structure, purity, and physical properties of **Dimethyl 5-nitroisophthalate**. The choice of method depends on the specific information required, ranging from routine identity confirmation to in-depth structural analysis and impurity profiling.

Analytical Technique	Information Provided	Key Performance Characteristics	Typical Instrumentation
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the molecular structure, including the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.	Specificity: High. Sensitivity: Moderate. Sample Requirement: Milligram quantities.	NMR Spectrometer (e.g., 400 MHz)
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups (e.g., C=O, NO ₂ , C-O) based on their vibrational frequencies.	Specificity: Moderate. Sensitivity: Low to moderate. Sample Requirement: Milligram quantities.	Fourier Transform Infrared (FTIR) Spectrometer
Mass Spectrometry (MS)	Determines the molecular weight and can provide information about the molecular formula and fragmentation pattern.	Specificity: High. Sensitivity: High. Sample Requirement: Microgram to nanogram quantities.	Mass Spectrometer (often coupled with GC or LC)
High-Performance Liquid Chromatography (HPLC)	Separates, identifies, and quantifies each component in a mixture, assessing purity and identifying impurities.	Specificity: High. Sensitivity: High. Sample Requirement: Microgram quantities.	HPLC system with a suitable detector (e.g., UV)
X-ray Crystallography	Provides the definitive three-dimensional structure of the molecule in its crystalline state.	Specificity: Very High. Sample Requirement: Single, high-quality crystal.	Single-crystal X-ray diffractometer

Melting Point Analysis	A fundamental physical property used for identification and as an indicator of purity.	Specificity: Low. Sample Requirement: Milligram quantities.	Melting point apparatus
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Experimental Protocols

Detailed methodologies are crucial for obtaining reliable and reproducible analytical data. Below are the typical experimental protocols for the key characterization techniques.

¹H NMR Spectroscopy

- Objective: To confirm the chemical structure of **Dimethyl 5-nitroisophthalate** by analyzing the chemical shifts, integration, and splitting patterns of the proton signals.
- Sample Preparation: Dissolve approximately 10-20 mg of the sample in about 0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Instrumentation: A 400 MHz NMR spectrometer is commonly used.[\[3\]](#)
- Data Acquisition: Acquire the ¹H NMR spectrum using standard pulse sequences.
- Expected Data: The ¹H NMR spectrum of **Dimethyl 5-nitroisophthalate** in CDCl₃ typically shows distinct signals corresponding to the aromatic protons and the methyl protons of the ester groups.

Infrared (IR) Spectroscopy

- Objective: To identify the characteristic functional groups present in the **Dimethyl 5-nitroisophthalate** molecule.
- Sample Preparation: A common technique is the KBr-pellet method, where a small amount of the sample is ground with dry potassium bromide and pressed into a thin, transparent disk. [\[4\]](#) Alternatively, an ATR-IR spectrum can be obtained directly on the solid sample.[\[4\]](#)
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.[\[4\]](#)

- Data Acquisition: Scan the sample over the mid-infrared range (typically 4000-400 cm^{-1}).
- Expected Data: The IR spectrum will show characteristic absorption bands for the carbonyl (C=O) stretch of the ester groups, the asymmetric and symmetric stretches of the nitro (NO_2) group, and C-H and C=C vibrations of the aromatic ring.

Mass Spectrometry (MS)

- Objective: To determine the molecular weight and fragmentation pattern of **Dimethyl 5-nitroisophthalate**.
- Sample Introduction: The sample can be introduced via Gas Chromatography (GC-MS) or by direct infusion.[\[4\]](#)[\[5\]](#)
- Instrumentation: A mass spectrometer, often a quadrupole or time-of-flight (TOF) analyzer, using electron ionization (EI).[\[5\]](#)
- Data Acquisition: Acquire the mass spectrum over a suitable mass-to-charge (m/z) range.
- Expected Data: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **Dimethyl 5-nitroisophthalate** (239.18 g/mol) and characteristic fragment ions.[\[4\]](#)[\[5\]](#)

High-Performance Liquid Chromatography (HPLC)

- Objective: To assess the purity of **Dimethyl 5-nitroisophthalate** and to detect and quantify any impurities.
- Sample Preparation: Prepare a standard solution of known concentration by dissolving the sample in a suitable solvent (e.g., a mixture of dichloromethane and methanol).[\[6\]](#)
- Instrumentation: An HPLC system equipped with a suitable column (e.g., C18) and a UV detector.
- Method: Develop a suitable gradient or isocratic elution method to achieve good separation of the main component from any potential impurities. The progress of synthesis reactions can be monitored using Thin Layer Chromatography (TLC) with a mobile phase such as dichloromethane:methanol (10:1).[\[6\]](#)[\[7\]](#)

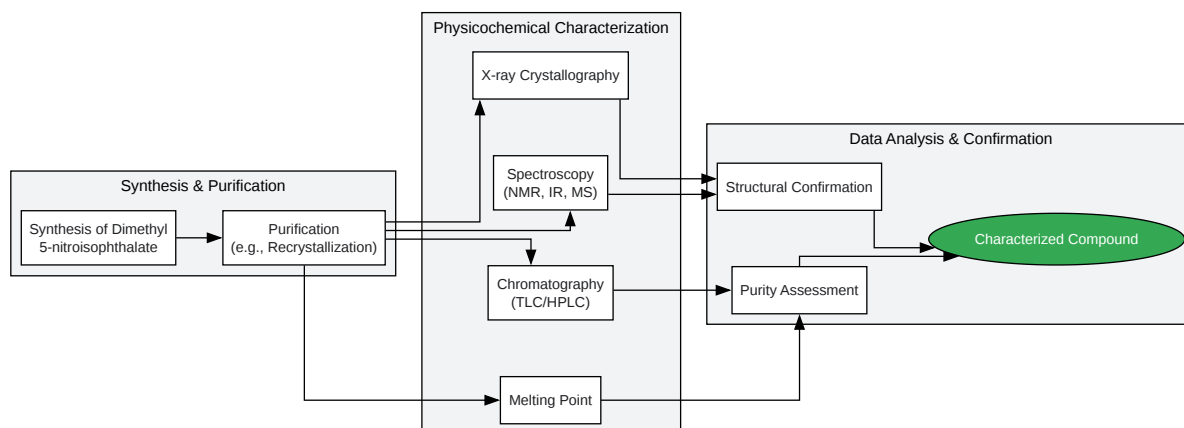
- **Data Analysis:** The purity is determined by calculating the area percentage of the main peak relative to the total peak area.

X-ray Crystallography

- **Objective:** To determine the precise three-dimensional arrangement of atoms in the crystalline solid.
- **Sample Preparation:** Grow a single, high-quality crystal of **Dimethyl 5-nitroisophthalate**. This can be achieved by slow evaporation of a solution of the compound in a suitable solvent.^[2]
- **Instrumentation:** A single-crystal X-ray diffractometer.^[2]
- **Data Collection and Refinement:** Mount the crystal and collect diffraction data. The structure is then solved and refined using specialized software.^{[2][8]}
- **Expected Data:** The output includes the exact bond lengths, bond angles, and crystal packing information. For **Dimethyl 5-nitroisophthalate**, the nitro group is slightly rotated out of the plane of the benzene ring.^{[2][8]}

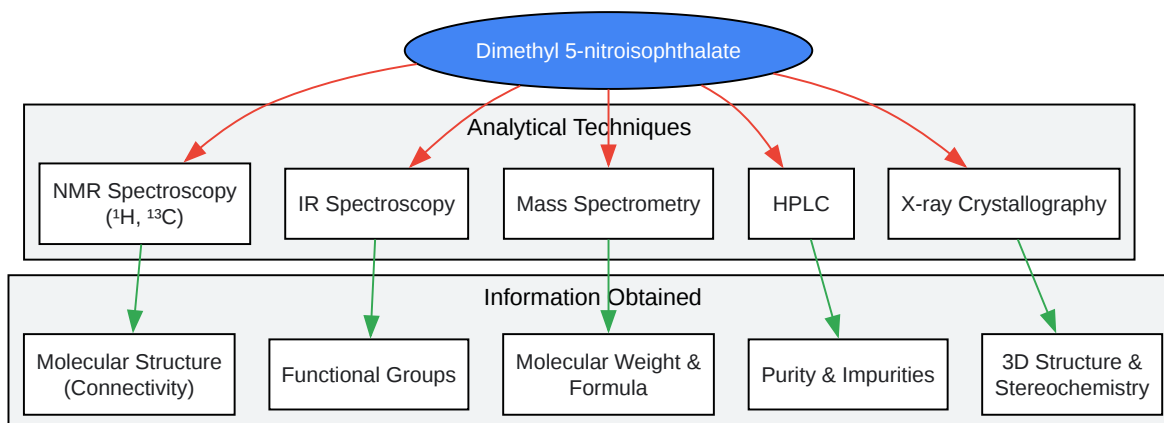
Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of the analytical characterization process for **Dimethyl 5-nitroisophthalate**.



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Caption: Workflow for the synthesis and characterization of **Dimethyl 5-nitroisophthalate**.



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Caption: Relationship between analytical techniques and the information they provide.

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